

Application Note: Spectrophotometric Quantification of Bronze Orange Concentration

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Compound of Interest		
Compound Name:	Bronze Orange	
Cat. No.:	B606994	Get Quote

Introduction

Bronze Orange is a synthetic azo dye utilized in various industrial applications, including textiles and printing inks. Accurate quantification of its concentration is essential for quality control, process optimization, and wastewater management. This application note describes a simple, rapid, and cost-effective method for the determination of **Bronze Orange** concentration in aqueous solutions using UV-Vis spectrophotometry. The method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species.

Principle

The concentration of **Bronze Orange** in a solution is determined by measuring its absorbance at the wavelength of maximum absorbance (λ max). A calibration curve is generated by plotting the absorbance of a series of standard solutions of known concentrations against their respective concentrations. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Physicochemical and Spectral Properties of Bronze Orange



Property	Value	Reference
Chemical Class	Azo Dye	[1][2]
Appearance	Orange-brown powder	[3]
Molecular Formula	C17H12CIN2NaO4S	[1]
Molecular Weight	399.8 g/mol	[1]
Wavelength of Maximum Absorbance (λmax)	492 nm	[4]
Solubility	Soluble in water	[5]

Experimental Protocols Materials and Equipment

- Bronze Orange (analytical standard)
- Deionized (DI) water
- UV-Vis Spectrophotometer
- 100 mL volumetric flasks
- 50 mL volumetric flasks
- Pipettes (1 mL, 5 mL, 10 mL, 25 mL)
- Analytical balance
- Cuvettes (1 cm path length)
- Beakers

Preparation of Standard Solutions

2.1. Preparation of Stock Standard Solution (1000 mg/L)



- Accurately weigh 100 mg of **Bronze Orange** powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask and swirl to dissolve the powder completely.
- Once dissolved, dilute the solution to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

2.2. Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock solution with deionized water in 50 mL volumetric flasks as detailed in the table below.

Standard	Stock Solution Volume (mL)	Final Volume (mL)	Concentration (mg/L)
1	1.0	50	20
2	2.5	50	50
3	5.0	50	100
4	7.5	50	150
5	10.0	50	200

Spectrophotometric Measurement

- Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 20 minutes.
- Set the wavelength to the λmax of Bronze Orange, which is 492 nm.[4]
- Use deionized water as a blank to zero the spectrophotometer.
- Measure the absorbance of each working standard solution, starting from the lowest concentration.



- Rinse the cuvette with the next standard solution before each measurement.
- Record the absorbance values for each standard.

Construction of the Calibration Curve

- Plot a graph of absorbance (Y-axis) versus concentration (X-axis) for the standard solutions.
- Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the coefficient of determination (R²).
- A good linear fit is indicated by an R² value ≥ 0.995.

Measurement of Unknown Samples

- Measure the absorbance of the unknown sample solution at 492 nm.[4]
- Ensure the absorbance of the unknown sample falls within the linear range of the calibration curve.
- If the absorbance is too high, dilute the sample with a known volume of deionized water and re-measure.
- Calculate the concentration of Bronze Orange in the unknown sample using the equation from the calibration curve. Remember to account for any dilution factor.

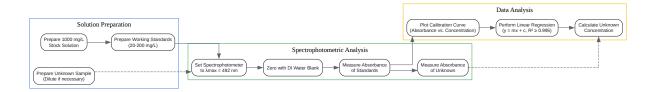
Quantitative Data Summary

Parameter	Value
Wavelength of Maximum Absorbance (λmax)	492 nm
Linearity Range	20 - 200 mg/L
Coefficient of Determination (R²)	≥ 0.995
Limit of Detection (LOD)	Typically < 1 mg/L
Limit of Quantification (LOQ)	Typically < 5 mg/L



(Note: LOD and LOQ values are estimates and should be experimentally determined for specific instrumentation and experimental conditions.)

Diagrams



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Caption: Experimental workflow for the spectrophotometric quantification of **Bronze Orange**.

Caption: The Beer-Lambert Law, the principle underlying spectrophotometric quantification.

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